

A Comparative Analysis of Clearfil Photo Bond and Universal Dental Adhesives

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Compound of Interest

Compound Name: Clearfil Photo Bond

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This guide provides an objective comparison of the performance of **Clearfil Photo Bond**, a well-established total-etch adhesive, with that of modern universal dental adhesives. By presenting supporting experimental data from various in-vitro studies, this document aims to offer valuable insights for researchers and professionals in the field of dental material science.

Performance Comparison: Bond Strength

The bonding effectiveness of dental adhesives to enamel and dentin is a critical determinant of clinical success. The following tables summarize quantitative data from multiple studies, comparing the shear bond strength (SBS) and microtensile bond strength (μ TBS) of **Clearfil Photo Bond** and several universal adhesives. It is important to note that direct comparisons between studies should be made with caution due to variations in experimental protocols.

Table 1: Shear Bond Strength (SBS) to Dentin and Enamel

Adhesive System	Etching Mode	Substrate	Mean SBS (MPa)	Standard Deviation (MPa)	Reference
Clearfil Photo Bond	Total-Etch	Dentin	~18	N/A	Kuraray Dental
Clearfil SE Bond	Self-Etch	Dentin	92.87	48.63	[1]
Scotchbond Universal Plus	Self-Etch	Dentin	24.78	N/A	[2] [3]
G2-Bond Universal	Self-Etch	Dentin	35.15	N/A	[2] [3]
OptiBond XTR	Self-Etch	Dentin	38.1	5.7	[4]
OptiBond XTR	Self-Etch	Enamel	31.8	3.2	[4]
Clearfil SE Protect Bond	Self-Etch	Enamel	15	4.9	[5]

Table 2: Microtensile Bond Strength (μ TBS) to Dentin and Enamel

Adhesive System	Etching Mode	Substrate	Mean μ TBS (MPa)	Standard Deviation (MPa)	Reference
G-Premio Bond	Self-Etch	Dentin	17.55	9.47	[6]
G-Premio Bond	Self-Etch	Enamel	11.79	8.27	[6]
Single Bond Universal	Self-Etch	Dentin	17.19	10.09	[6]
Single Bond Universal	Self-Etch	Enamel	15.59	10.66	[6]
Clearfil S3 Bond	Self-Etch	Dentin	7.88	8.83	[6]
Clearfil S3 Bond	Self-Etch	Enamel	7.11	4.23	[6]
Clearfil SE Bond	Self-Etch	Primary Dentin	60.0	8.9	[7]
Clearfil SE Bond	Self-Etch	Permanent Dentin	61.4	6.4	[7]
Single Bond	Total-Etch	Primary Dentin	70.1	3.8	[7]
Single Bond	Total-Etch	Permanent Dentin	64.9	10.0	[7]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, providing a framework for understanding how the bond strength data was generated.

Shear Bond Strength (SBS) Testing (based on ISO 29022:2013)[8][9][10]

- **Substrate Preparation:** Sound human or bovine molars are selected. The occlusal enamel is ground to expose a flat dentin or enamel surface. The surface is then polished with 600-grit silicon carbide paper under water cooling to create a standardized smear layer.
- **Tooth Storage:** Extracted teeth are stored in a solution such as 0.5% chloramine-T at 4°C to prevent bacterial growth and dehydration.
- **Bonding Procedure:** The respective adhesive is applied to the prepared tooth surface according to the manufacturer's instructions. For total-etch adhesives like **Clearfil Photo Bond**, this involves etching the surface with phosphoric acid, rinsing, and drying before applying the adhesive. For self-etch universal adhesives, the adhesive is applied directly to the prepared surface.
- **Composite Application:** A cylindrical mold (typically 2.3 to 5 mm in diameter) is placed on the bonded surface and filled with a composite resin in increments, with each increment being light-cured.
- **Specimen Storage:** The bonded specimens are stored in distilled water at 37°C for 24 hours to allow for bond maturation.
- **Testing:** The specimens are mounted in a universal testing machine. A shear load is applied to the base of the composite cylinder at a crosshead speed of 1 mm/min until failure occurs. The force at failure is recorded and the shear bond strength is calculated in megapascals (MPa).

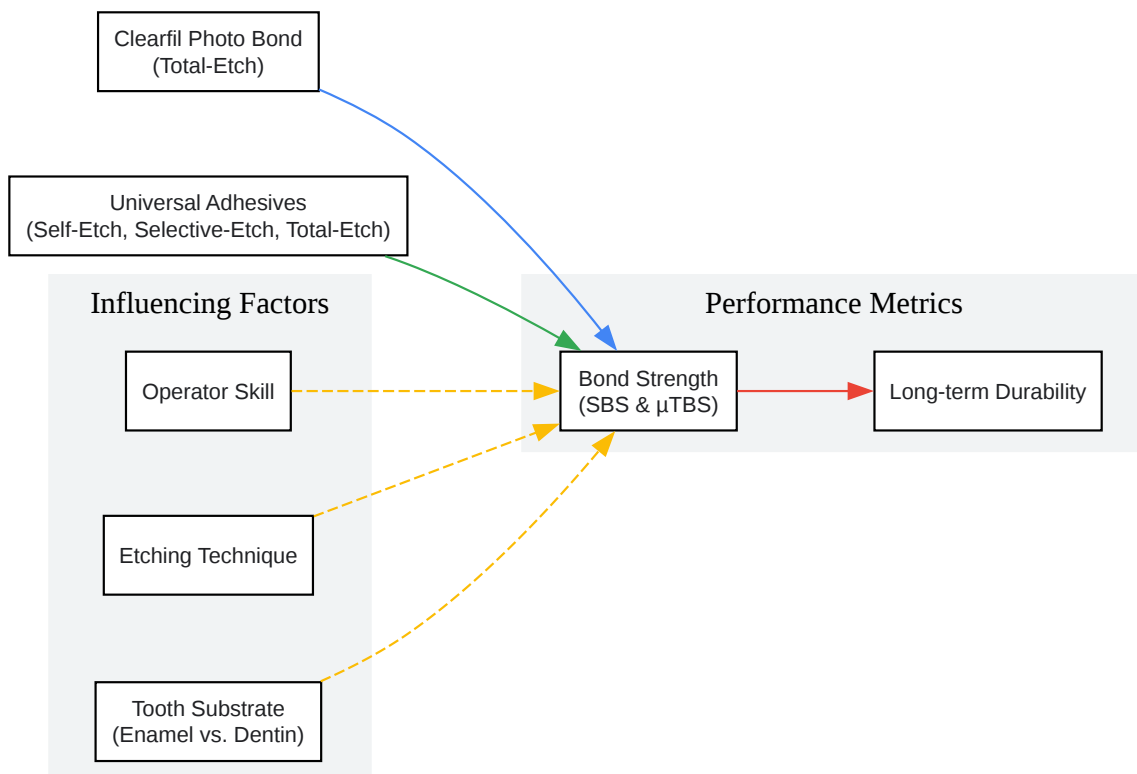
Microtensile Bond Strength (μ TBS) Testing[11][12][13]

- **Substrate and Composite Buildup:** Similar to SBS testing, a flat dentin or enamel surface is prepared on extracted human molars. The adhesive is applied, followed by the buildup of a composite resin block (approximately 5 mm in height).
- **Specimen Sectioning:** The bonded tooth is sectioned into multiple beams (typically 0.9 mm x 0.9 mm) using a low-speed diamond saw under water cooling.

- Specimen Mounting: Each beam is attached to a testing jig using a cyanoacrylate adhesive.
- Testing: The jig is mounted in a universal testing machine, and a tensile load is applied at a crosshead speed of 1 mm/min until the beam fractures.
- Data Calculation: The cross-sectional area at the fracture site is measured, and the μ TBS is calculated in MPa.

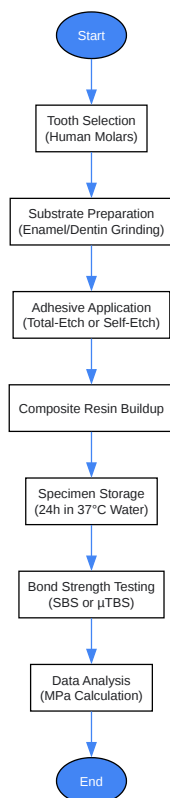
Visualizing the Concepts

To further clarify the relationships and processes discussed, the following diagrams have been generated using Graphviz.



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Caption: Comparative analysis logical relationship.



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Caption: Dental adhesive bond strength testing workflow.

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